Introduction: The Strategic Importance of 2-Chlorobenzotrifluoride in Advanced Synthesis

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Compound of Interest

Compound Name:	*2-Chlorobenzotrifluoride*
CAS No.:	*52181-51-8*
Cat. No.:	*B7723727*

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2-Chlorobenzotrifluoride (CAS No. 88-16-4), also known as 1-chloro-2-(trifluoromethyl)benzene, is a cornerstone intermediate in the fine chemicals industry.[1][2] Its strategic importance stems from a unique molecular architecture: a benzene ring substituted with both a chlorine atom and a highly electronegative trifluoromethyl (-CF3) group. This combination imparts a distinct profile of solubility and reactivity, making it an invaluable building block for creating complex molecules with high precision.[1][3] In the fields of pharmaceutical development, agrochemical synthesis, and materials science, the ability to leverage the specific reaction dynamics of **2-Chlorobenzotrifluoride** is critical for innovation.[1][4][5] This guide provides an in-depth exploration of its physicochemical properties and chemical behavior, offering field-proven insights for researchers, scientists, and drug development professionals.

Part 1: Physicochemical Characteristics and Solubility Profile

The utility of a chemical intermediate begins with a thorough understanding of its physical properties. These parameters dictate its behavior in various reaction media, its handling requirements, and its suitability for specific industrial processes. **2-Chlorobenzotrifluoride** is a colorless to light yellow, clear liquid with a characteristic pungent, aromatic odor.[6][7][8]

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Core Physicochemical Data

A summary of the essential quantitative data for **2-Chlorobenzotrifluoride** is presented below for easy reference.

Property	Value	Source(s)
CAS Number	88-16-4	[4][8]
Molecular Formula	$C_7H_4ClF_3$	[4][8]
Molecular Weight	180.55 g/mol	[4][8]
Appearance	Colorless to pale yellow liquid	[4][6][8]
Density	~1.37 - 1.38 g/cm³ at 20-25 °C	[4][6][9]
Boiling Point	152-153 °C	[4][6][7][8]
Melting Point	-7.4 °C	[4][6][10]
Flash Point	44 - 54 °C (closed cup)	[8][10][11]
Vapor Pressure	~3.5 - 5.2 hPa at 20 °C	[8][12]
Refractive Index (n20D)	~1.456	[9][13]
LogP	3.53	[10][11]

Solubility Analysis: A Tale of Two Environments

The solubility of **2-Chlorobenzotrifluoride** is a direct consequence of its molecular structure, which is predominantly nonpolar and lipophilic.

- Aqueous Solubility: The compound exhibits very limited solubility in water. Reports consistently indicate its water solubility is less than 0.1 g/100 mL at approximately 20 °C.[9][10][11][14] This hydrophobicity is expected, given the organic benzene ring and the two halogen-containing substituents, which do not readily form hydrogen bonds with water.

- Organic Solvent Solubility: In stark contrast to its behavior in water, **2-Chlorobenzotrifluoride** is readily miscible with a wide range of common organic solvents.[6] This includes alcohols (e.g., ethanol), ethers, benzene, and acetone.[7][8] This high degree

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of solubility is governed by the "like dissolves like" principle; its inherent organic and moderately nonpolar character allows it to integrate seamlessly into these solvent environments. The moderate lipophilicity, indicated by a LogP value of 3.53, further supports its preference for organic phases.[10][11]

Causality Insight: The powerful electron-withdrawing nature and lipophilicity of the trifluoromethyl group, combined with the chloro-substituent, create a molecule that is sterically and electronically incompatible with the highly polar, hydrogen-bonded network of water. Conversely, these features promote favorable van der Waals interactions with organic solvents.

Part 2: Reactivity and Synthetic Versatility

The chemical reactivity of **2-Chlorobenzotrifluoride** is dominated by the profound electronic influence of its two key substituents. The trifluoromethyl group is one of the strongest electron-withdrawing groups in organic chemistry, while the chlorine atom is also electron-withdrawing via induction but can donate electron density through resonance. This interplay activates the molecule for specific, predictable transformations.

Nucleophilic Aromatic Substitution (SNAr)

This is arguably the most important reaction pathway for **2-Chlorobenzotrifluoride**. The strong electron-withdrawing effect of the adjacent -CF_3 group significantly activates the chlorine atom, making it an excellent leaving group in the presence of strong nucleophiles.[6] This reactivity is fundamental to its role as a synthetic building block.[1]

Mechanistic Rationale: The -CF_3 group stabilizes the transient, negatively charged intermediate (Meisenheimer complex) that forms when the nucleophile attacks the carbon atom bearing the chlorine. This stabilization lowers the activation energy of the reaction, facilitating the substitution.

Caption: General workflow for Nucleophilic Aromatic Substitution (SNAr) on 2-CBTF.

Exemplary Protocol: Synthesis of a 2-Alkoxybenzotrifluoride

This protocol describes a generalized, self-validating procedure for substituting the chlorine atom with an alkoxide nucleophile.

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- System Preparation: Under an inert atmosphere (e.g., Nitrogen or Argon), charge a dry reaction vessel with a suitable aprotic polar solvent such as Dimethylformamide (DMF) or Tetrahydrofuran (THF).
- Base Addition: Add sodium hydride (NaH, 1.1 equivalents) to the solvent. Causality: NaH is a strong, non-nucleophilic base that will deprotonate the alcohol to form the more potent alkoxide nucleophile in situ.
- Nucleophile Formation: Cool the suspension to 0 °C and slowly add the desired alcohol (ROH, 1.0 equivalent). Allow the mixture to stir for 30 minutes. Validation: The cessation of hydrogen gas evolution indicates the complete formation of the sodium alkoxide.
- Substrate Addition: Slowly add **2-Chlorobenzotrifluoride** (1.0 equivalent) to the reaction mixture.
- Reaction: Allow the reaction to warm to room temperature or gently heat (e.g., 50-80 °C) while monitoring its progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). Validation: The disappearance of the 2-CBTF starting material spot/peak indicates reaction completion.
- Workup: Upon completion, carefully quench the reaction by pouring it into cold water. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography or distillation.

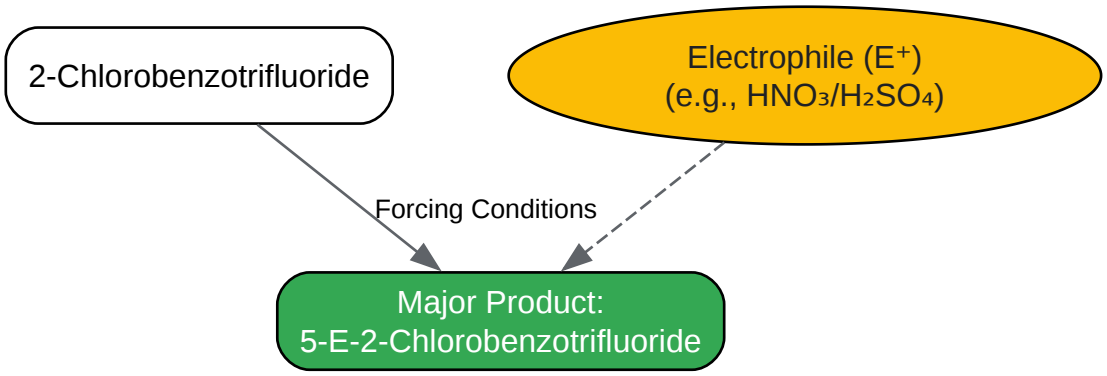
Electrophilic Aromatic Substitution (EAS)

While the benzene ring of 2-CBTF is strongly deactivated by both substituents, electrophilic substitution is possible under more forcing conditions. The directing effects are key:

- -CF_3 group: A strong deactivator and meta-director.
- -Cl group: A deactivator and ortho, para-director.

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The combined effect results in incoming electrophiles primarily substituting at the C5 position, which is meta to the -CF_3 group and para to the -Cl group.



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Caption: Regioselectivity of Electrophilic Aromatic Substitution on 2-CBTF.

This controlled regioselectivity is exploited in multi-step syntheses where precise substitution patterns are required. For instance, nitration followed by reduction of the resulting nitro group is a common strategy to introduce an amine functionality at a specific position.

Applications in Drug and Agrochemical Development

The predictable reactivity of **2-Chlorobenzotrifluoride** makes it a vital intermediate.[1][2][4]

- Pharmaceuticals: It serves as a foundational scaffold for numerous Active Pharmaceutical Ingredients (APIs).[1][3] Its structure is found in intermediates for drugs like Pentafluridol.[11] The trifluoromethyl group is often incorporated into drug candidates to enhance metabolic stability, binding affinity, and lipophilicity.[5]

- Agrochemicals: It is a key building block for modern pesticides and herbicides.[1][5] For example, it is used in the synthesis of the rodenticide BROMETHALIN.[11]

Part 3: Safety, Handling, and Storage Protocols

Due to its chemical nature, strict adherence to safety protocols is mandatory when working with **2-Chlorobenzotrifluoride**. It is classified as a flammable liquid and vapor that is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[8][15]

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Safe Handling and Personal Protective Equipment (PPE)

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, to keep airborne levels low.[16]
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.[16][17] Use spark-proof tools and explosion-proof electrical equipment.[16]
- Static Discharge: Ground and bond all containers when transferring material to prevent static electricity buildup.[16][17]
- Personal Protective Equipment: Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[8][15] A face shield may be necessary for splash-prone operations.[10]

Storage and Incompatibility

- Conditions: Store in a cool, dry, well-ventilated area designated for flammable liquids.[16]
- Containers: Keep containers tightly sealed to prevent the release of vapors.[16][18]
- Incompatibilities: Store separately from strong oxidizing agents, strong bases, and certain metals.[8][10][13]

First Aid and Spill Response

- Exposure: In case of contact, immediately flush skin or eyes with copious amounts of water for at least 15 minutes and seek medical attention.[16] If inhaled, move the individual to fresh air.[16] If ingested, do NOT induce vomiting and seek immediate medical aid.[16]
- Spills: For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[16] Ensure the area is well-ventilated and all ignition sources are removed.[16]

Conclusion

2-Chlorobenzotrifluoride is more than a simple intermediate; it is a highly versatile tool for precision organic synthesis. Its distinct solubility profile, characterized by hydrophobicity and

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broad compatibility with organic solvents, makes it adaptable to diverse reaction conditions. The compound's reactivity is dominated by the powerful electron-withdrawing trifluoromethyl group, which activates the chlorine atom for nucleophilic substitution—a feature central to its utility. By understanding and applying the principles of its reactivity and adhering to rigorous safety protocols, researchers and developers can effectively harness the potential of **2-Chlorobenzotrifluoride** to construct the complex molecular architectures required for the next generation of pharmaceuticals and advanced materials.

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